

N-Isopropylhydroxylamine (CAS 5080-22-8): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *N-isopropylhydroxylamine*

Cat. No.: *B1201803*

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For Researchers, Scientists, and Drug Development Professionals

N-Isopropylhydroxylamine, with the CAS number 5080-22-8, is a versatile organic compound with significant applications in industrial chemistry, particularly in polymerization processes and organic synthesis. This technical guide provides an in-depth overview of its properties, synthesis, and key applications, tailored for a scientific audience.

Physicochemical Properties

N-Isopropylhydroxylamine is a colorless liquid or a white crystalline solid with a characteristic ammonia-like odor.^[1] It is soluble in water and a majority of organic solvents, while being insoluble in non-polar solvents.^{[2][3]}

Table 1: Physicochemical Data of **N-Isopropylhydroxylamine**

Property	Value
CAS Number	5080-22-8
Molecular Formula	C ₃ H ₉ NO
Molecular Weight	75.11 g/mol
Melting Point	159-160 °C (with decomposition)[2]
Boiling Point (Predicted)	104.9 ± 23.0 °C
Density (Predicted)	0.886 ± 0.06 g/cm ³
Water Solubility	199 g/L at 25°C
Appearance	Colorless liquid or white crystalline flake[3]
Odor	Ammonia-like[1]

Synthesis of N-Isopropylhydroxylamine

A common method for the synthesis of **N-isopropylhydroxylamine** involves the oxidation of diisopropylamine followed by acid treatment.[4]

Experimental Protocol: Synthesis from Diisopropylamine[6]

This protocol is based on a patented industrial production method.

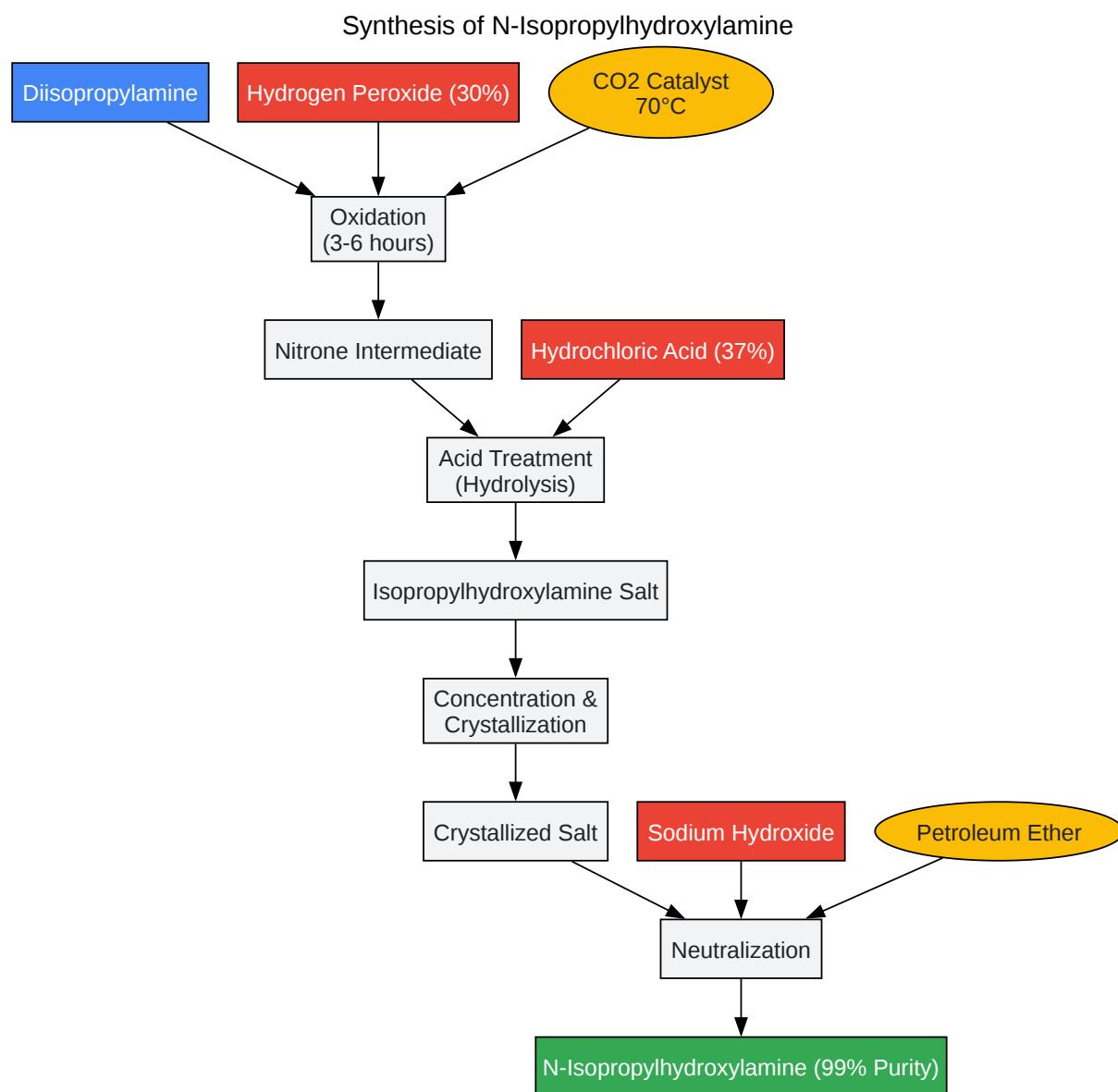
Materials:

- Diisopropylamine (100 g)
- 30% Hydrogen peroxide solution (250 g)
- Carbon dioxide (catalyst)
- 37% Hydrochloric acid (107 ml)
- Petroleum ether (1000 ml)

- Sodium hydroxide (120 g)
- 500 ml three-necked flask

Procedure:

- Oxidation:
 - Place 100 g of diisopropylamine into a 500 ml three-necked flask.
 - Heat the flask to 70 °C.
 - Introduce carbon dioxide gas as a catalyst.
 - Slowly add 250 g of 30% hydrogen peroxide solution over 3 to 6 hours to facilitate the oxidation reaction, forming the corresponding nitrone.
- Acid Treatment and Salt Formation:
 - To the reaction mixture, add 107 ml of 37% hydrochloric acid.
 - Hydrolysis under these acidic conditions leads to the formation of the isopropylhydroxylamine salt.
 - The solution is then concentrated and cooled to crystallize the isopropylhydroxylamine salt, yielding 98 g.
- Neutralization and Isolation:
 - The isopropylhydroxylamine salt is mixed with 1000 ml of petroleum ether and 120 g of sodium hydroxide.
 - This neutralization reaction liberates the free **N-isopropylhydroxylamine**.
 - The final product is isolated to a high purity of 99%.



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Caption: Workflow for the synthesis of **N-isopropylhydroxylamine**.

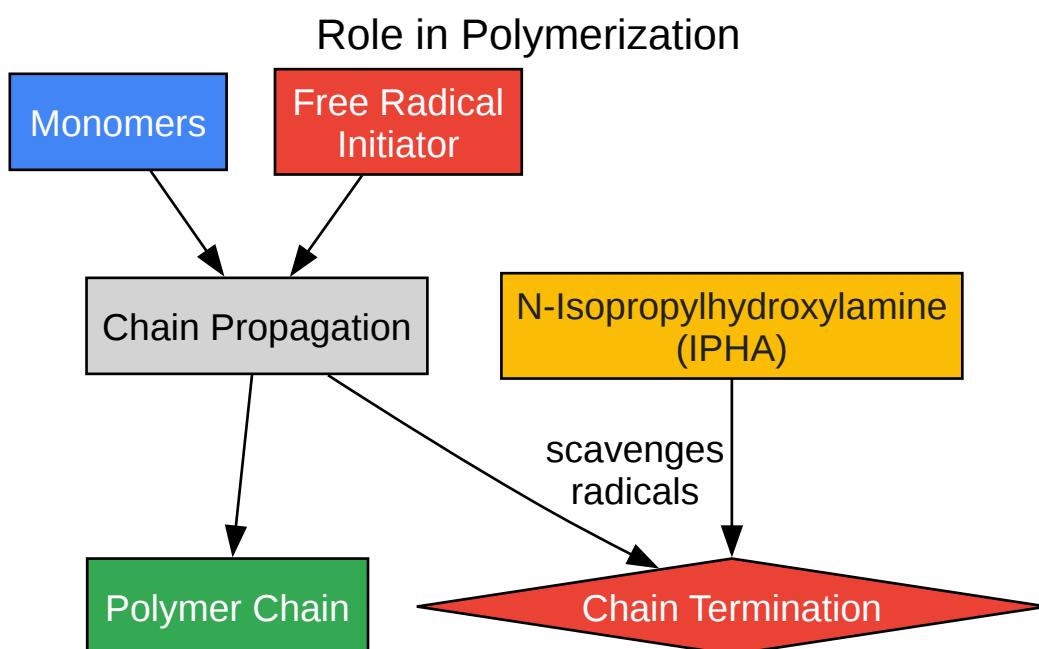
Core Applications

N-isopropylhydroxylamine is a multifunctional chemical intermediate with a range of industrial applications.

Polymerization Inhibitor and Short-Stopping Agent

One of the primary applications of **N-isopropylhydroxylamine** is in the polymer industry, where it serves as a highly effective short-stopping agent in free-radical emulsion polymerization reactions.^[5] It is particularly useful in the production of synthetic rubbers like styrene-butadiene rubber (SBR) and acrylonitrile-butadiene rubber (NBR).^[2]

Its function is to scavenge free radicals, which are the initiators and propagators of polymer chains.^[5] By neutralizing these radicals, **N-isopropylhydroxylamine** can terminate the polymerization at a desired monomer conversion, allowing for precise control over the molecular weight and properties of the final polymer.^[5] It also acts as a stabilizer, preventing the spontaneous polymerization of monomers during storage and transport.^[5]



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Caption: **N-isopropylhydroxylamine** as a polymerization terminator.

Reducing Agent and Oxygen Scavenger

N-isopropylhydroxylamine functions as a moderate reducing agent in various organic synthesis reactions.^[1] It can be used for the reduction of certain functional groups and participates in amination and cyclization reactions.^[1]

Furthermore, it is an effective oxygen scavenger, particularly in water treatment applications for boiler systems, where it serves as an alternative to hydrazine.^[3] Its ability to remove dissolved oxygen helps to prevent corrosion.

Other Industrial Uses

- Rubber Production: It is used in the manufacturing of methylstyrene butadiene rubber.^[3]
- Metal Passivator: It finds application as a metal passivator.
- Synthesis of Fine Chemicals: It serves as an intermediate in the synthesis of pharmaceuticals and agrochemicals.

Potential Biological Activities

While primarily an industrial chemical, some studies have suggested potential biological activities for isopropyl hydroxylamine derivatives, including antioxidant, antitumor, and antiviral properties.^[1] However, extensive research is required to validate these preliminary findings. It is important to distinguish **N-isopropylhydroxylamine** from its O-substituted isomer, O-isopropylhydroxylamine, which has shown more defined antimicrobial activities by targeting ribonucleotide reductases.

Safety and Handling

N-Isopropylhydroxylamine should be handled with care in a well-ventilated area, using appropriate personal protective equipment. It is known to be harmful if it comes into contact with the skin or is swallowed. It is also recognized as being toxic to aquatic life with long-lasting effects.

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